

Technical Guide: Spectroscopic Data for Pyrazolo[1,5-a]pyridine-6-carbaldehyde

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Compound of Interest

Compound Name: *Pyrazolo[1,5-a]pyridine-6-carbaldehyde*

CAS No.: 474432-60-5

Cat. No.: B1624317

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: This document addresses the request for an in-depth technical guide on the spectroscopic data of **Pyrazolo[1,5-a]pyridine-6-carbaldehyde**. Despite a comprehensive search of available scientific literature and chemical databases, specific experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) for this particular compound could not be located. This guide will therefore outline the expected spectroscopic characteristics based on the known features of the pyrazolo[1,5-a]pyridine scaffold and related derivatives. Furthermore, it will detail the standard methodologies and protocols that would be employed for the synthesis and spectroscopic characterization of **Pyrazolo[1,5-a]pyridine-6-carbaldehyde**, providing a foundational framework for researchers who may synthesize this compound and require a reference for its analysis.

Introduction: The Pyrazolo[1,5-a]pyridine Scaffold

The pyrazolo[1,5-a]pyridine core is a significant heterocyclic scaffold in medicinal chemistry and materials science. Its unique electronic and structural properties make it a privileged

structure in the design of novel therapeutic agents and functional materials. The introduction of a carbaldehyde group at the 6-position, as in **Pyrazolo[1,5-a]pyridine-6-carbaldehyde**, offers a versatile synthetic handle for further molecular elaboration, making it a potentially valuable building block in drug discovery and organic synthesis.

A thorough understanding of the spectroscopic signature of this molecule is paramount for its unambiguous identification, purity assessment, and the characterization of its downstream derivatives. This guide aims to provide the foundational knowledge for researchers working with this and similar compounds.

Predicted Spectroscopic Data and Interpretation

While experimental data is not available, we can predict the key spectroscopic features of **Pyrazolo[1,5-a]pyridine-6-carbaldehyde** based on established principles and data from analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. For **Pyrazolo[1,5-a]pyridine-6-carbaldehyde**, both ^1H and ^{13}C NMR would provide critical information.

2.1.1. Predicted ^1H NMR Spectral Data

The ^1H NMR spectrum is expected to show distinct signals for each of the aromatic protons and the aldehyde proton. The chemical shifts (δ) are predicted to be in the following regions (referenced to TMS in CDCl_3):

Proton	Predicted Chemical Shift (ppm)	Expected Multiplicity	Expected Coupling Constants (J, Hz)
H-2	8.0 - 8.3	d	J ≈ 2-3
H-3	6.7 - 7.0	d	J ≈ 2-3
H-4	7.5 - 7.8	d	J ≈ 8-9
H-5	7.2 - 7.5	dd	J ≈ 8-9, 1-2
H-7	8.5 - 8.8	s	-
-CHO	9.9 - 10.2	s	-

Causality behind Predictions: The electron-withdrawing nature of the nitrogen atoms in the pyrazole and pyridine rings, along with the aldehyde group, will deshield the aromatic protons, shifting them downfield. The proton at the 7-position (H-7), being adjacent to the electron-withdrawing aldehyde group and the bridgehead nitrogen, is expected to be the most deshielded. The aldehyde proton itself will appear as a characteristic singlet at a very downfield chemical shift.

2.1.2. Predicted ¹³C NMR Spectral Data

The ¹³C NMR spectrum will provide information on the carbon framework of the molecule.

Carbon	Predicted Chemical Shift (ppm)
C-2	140 - 145
C-3	110 - 115
C-3a	148 - 152
C-4	120 - 125
C-5	115 - 120
C-6	130 - 135
C-7	150 - 155
-CHO	190 - 195

Causality behind Predictions: The aldehyde carbonyl carbon is expected to have the most downfield chemical shift. The bridgehead carbon (C-3a) and the carbon bearing the aldehyde (C-6), as well as C-7, are also expected to be significantly deshielded due to the influence of the nitrogen atoms and the carbonyl group.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. For **Pyrazolo[1,5-a]pyridine-6-carbaldehyde**, the following characteristic absorption bands are expected:

Functional Group	Expected Wavenumber (cm ⁻¹)	Intensity
C=O (aldehyde)	1690 - 1710	Strong
C-H (aldehyde)	2720 - 2820	Medium (often two bands)
C=N, C=C (aromatic)	1500 - 1650	Medium to Strong
C-H (aromatic)	3000 - 3100	Medium

Causality behind Predictions: The most prominent peak will be the strong absorption from the carbonyl (C=O) stretch of the aldehyde. The C-H stretch of the aldehyde is also a key diagnostic peak. The aromatic C=C and C=N stretching vibrations will appear in the fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

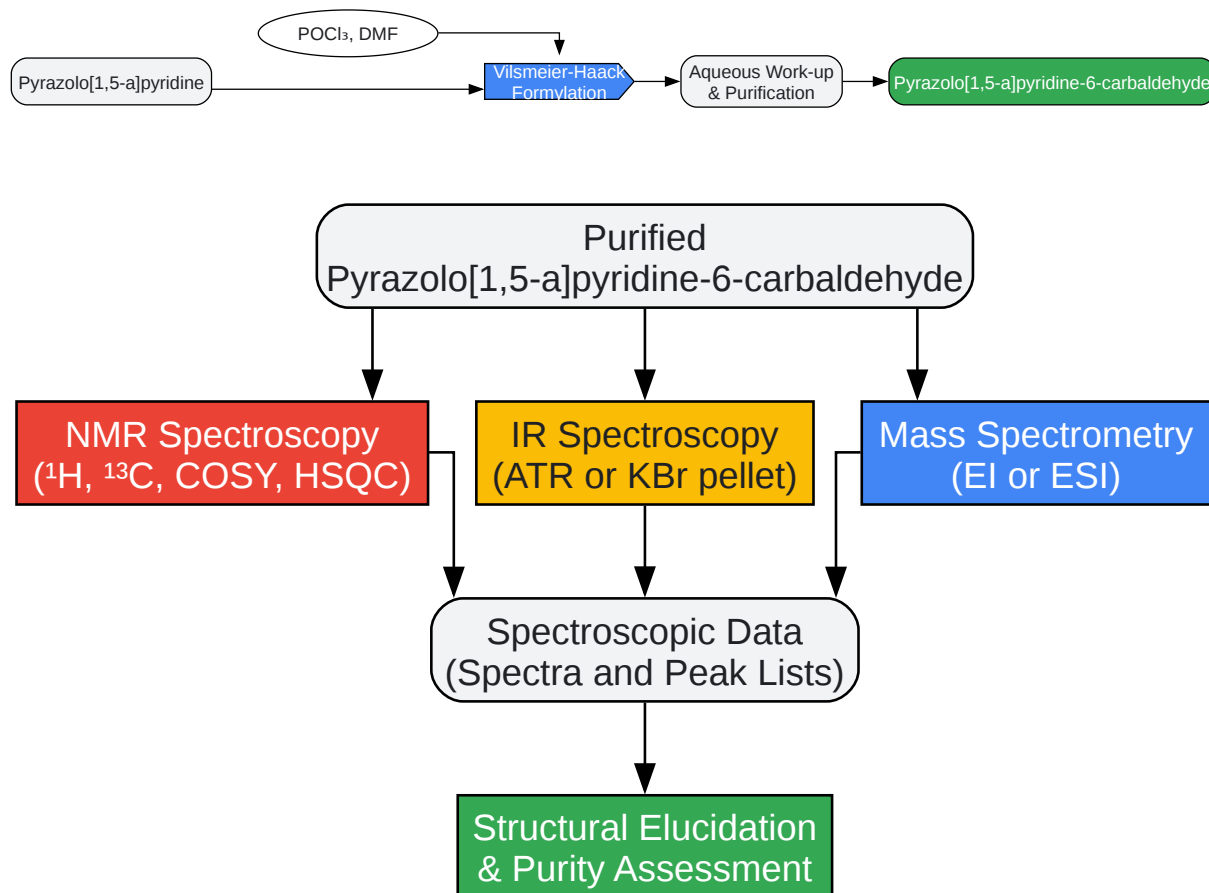
- Expected Molecular Ion (M^+): For $C_8H_6N_2O$, the exact mass would be approximately 146.0480 g/mol. A high-resolution mass spectrum would confirm the elemental composition.
- Expected Fragmentation: Common fragmentation pathways would likely involve the loss of the aldehyde group (CHO, 29 Da) or carbon monoxide (CO, 28 Da) from the molecular ion.

Experimental Protocols

The following are standard, field-proven protocols for the synthesis and spectroscopic analysis of a compound like **Pyrazolo[1,5-a]pyridine-6-carbaldehyde**.

Proposed Synthesis Workflow

A plausible synthetic route to **Pyrazolo[1,5-a]pyridine-6-carbaldehyde** could involve the Vilsmeier-Haack formylation of the parent Pyrazolo[1,5-a]pyridine.



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